

# Personal protective equipment for handling ML202

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ML202

Cat. No.: B15578613

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## Essential Safety and Handling Guide for ML202

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **ML202**, a potent activator of pyruvate kinase M2 (PKM2). Adherence to these procedures is essential to ensure a safe laboratory environment and the integrity of your research.

## Chemical and Safety Data

A comprehensive summary of the key quantitative and safety data for **ML202** is provided in the table below for easy reference.

Property	Value	Reference
Chemical Name	4,6-Dihydro-6-[(3-methoxyphenyl)methyl]-4-methyl-2-(methylsulfinyl)-5H-thieno[2',3':4,5]pyrrolo[2,3-d]pyridazin-5-one	
CAS Number	1221186-52-2	[1]
Molecular Formula	C18H17N3O3S2	
Molecular Weight	387.48 g/mol	
Purity	≥98% (HPLC)	
Appearance	Crystalline solid	
Storage Temperature	+4°C	
Stock Solution Storage	-20°C for 1 month; -80°C for 6 months	[2]
Biological Activity	Potent activator of pyruvate kinase M2 (PKM2) with an IC50 of 73 nM. Exhibits little to no activity against PKM1, PKL, and PKR isoforms.	

## Personal Protective Equipment (PPE)

When handling **ML202**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

- Eye Protection: Wear chemical safety goggles or glasses.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required.
- Skin and Body Protection: A laboratory coat is essential. Ensure it is clean and fully buttoned.

- Respiratory Protection: Use in a well-ventilated area. If dust or aerosols are generated, a respirator may be necessary.

## Operational Plan: Handling and Experimental Protocol

Strict adherence to the following protocol is crucial for the safe handling and use of **ML202** in a laboratory setting.

### 1. Preparation and Weighing:

- Before handling, ensure all necessary PPE is donned correctly.
- Conduct all weighing and initial dilutions of solid **ML202** in a chemical fume hood to prevent inhalation of any airborne particles.
- Use a dedicated and calibrated analytical balance.
- Clean the balance and surrounding area thoroughly after use.

### 2. Solution Preparation:

- Prepare stock solutions of **ML202** in a fume hood.
- Consult relevant literature for appropriate solvents.
- Cap vials tightly and label them clearly with the compound name, concentration, date, and your initials.
- Store stock solutions as recommended: -20°C for short-term (up to 1 month) or -80°C for long-term storage (up to 6 months) to maintain stability.<sup>[2]</sup>

### 3. Experimental Use:

- When adding **ML202** to cell cultures or biochemical assays, work in a biological safety cabinet to maintain sterility and prevent contamination.
- Avoid direct contact with the compound and solutions containing it.
- After use, decontaminate all work surfaces with an appropriate cleaning agent.

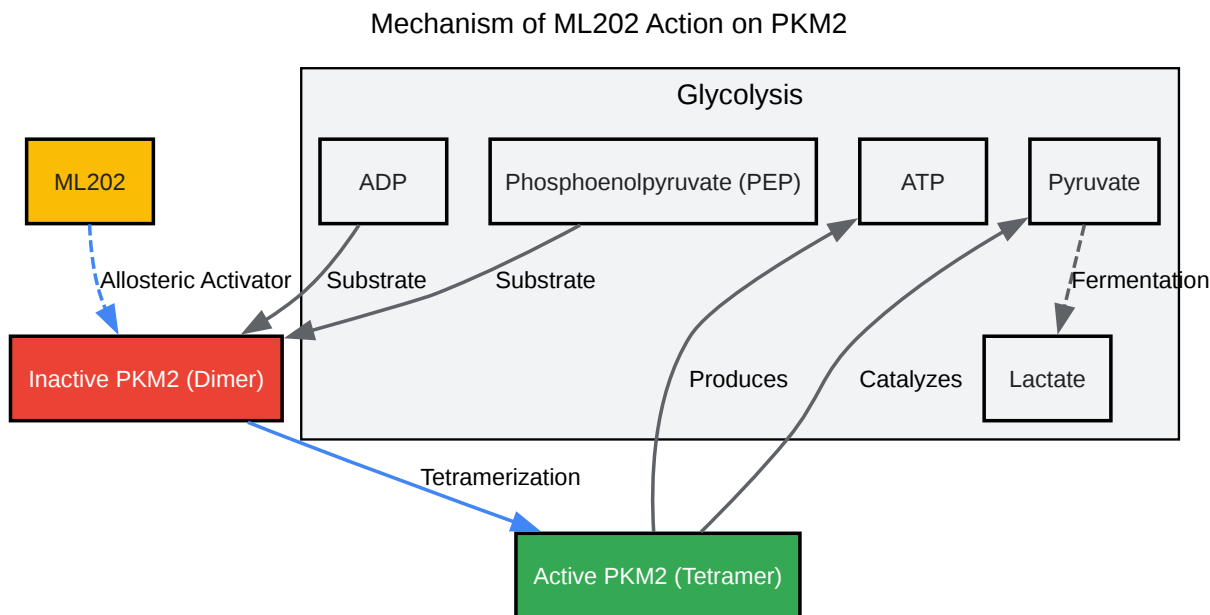
## Disposal Plan

Proper disposal of **ML202** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste:
  - Collect any unused solid **ML202** in a clearly labeled, sealed container designated for chemical waste.
  - Contaminated consumables such as weighing paper, pipette tips, and microfuge tubes should also be disposed of in this container.
- Liquid Waste:
  - Dispose of unused solutions containing **ML202** in a designated hazardous chemical waste container.
  - Do not pour solutions containing **ML202** down the drain.
- General Disposal Guidelines:
  - All waste must be disposed of in accordance with local, state, and federal regulations.
  - Consult your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal procedures.

## ML202 Signaling Pathway

The following diagram illustrates the mechanism of action of **ML202** as an allosteric activator of pyruvate kinase M2 (PKM2) in the glycolysis pathway.



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Caption: **ML202** promotes the tetramerization of inactive PKM2 dimers into their active form.

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## References

- 1. biocrick.com [biocrick.com]
- 2. medchemexpress.com [medchemexpress.com]
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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)